

# physical and chemical properties of iodine monochloride

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## Compound of Interest

Compound Name: Iodine monochloride

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## Iodine Monochloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical and chemical properties of **iodine monochloride** (ICl). The information is tailored for researchers, scientists, and professionals in drug development, with a focus on quantitative data, experimental methodologies, and key applications.

### Physical Properties

**Iodine monochloride** is an interhalogen compound that exists as a reddish-brown solid or liquid at room temperature.[1][2] It is a dense compound with a pungent odor.[1][3] Notably, **iodine monochloride** exists in two polymorphic forms,  $\alpha$ -ICl and  $\beta$ -ICl, which differ in their crystalline structure and melting points.[4][5] The  $\alpha$ -form consists of black needles that are red by transmitted light, while the  $\beta$ -form is composed of black platelets that appear red-brown under transmitted light.[4][6]

Table 1: Quantitative Physical Properties of **Iodine Monochloride**

Property	Value	Notes
Molecular Formula	ICI	[4]
Molar Mass	162.35 g/mol	[4][7]
Appearance	Reddish-brown solid or liquid	[1][4]
Melting Point	$\alpha$ -form: 27.2 °C (81.0 °F; 300.3 K)[4][5]	Exists as black needles (red by transmitted light)[4][6]
	$\beta$ -form: 13.9 °C (57.0 °F; 287.0 K)[4][5]	Exists as black platelets (red-brown by transmitted light)[4][6]
Boiling Point	97.4 °C (207.3 °F; 370.5 K)	[4][8]
Density	3.10 g/cm <sup>3</sup> at 29 °C	[3][9]
3.24 g/mL at 25 °C	[7]	
Solubility	Soluble in alcohol, ether, carbon disulfide, acetic acid, and acetone.[3][10]	Reacts with water.[3][4]
Crystal Structure	$\alpha$ -form: Zig-zag chains[4]	
	$\beta$ -form: Monoclinic, space group P2 <sub>1</sub> /c, arranged in zig-zag chains[4][11]	
Dipole Moment	~1.2 D	[5]

## Chemical Properties and Reactivity

**Iodine monochloride** is a reactive compound due to the polar nature of the I-Cl bond, arising from the difference in electronegativity between iodine and chlorine.[4] This polarity makes it a source of electrophilic iodine (I<sup>+</sup>).[4]

Reactivity with Water: **Iodine monochloride** reacts with water, undergoing hydrolysis to form hydrochloric acid, iodine, and iodic acid.[4] The reaction can be represented by the following equations:

- $2\text{ICl} + 2\text{H}_2\text{O} \rightarrow 2\text{HCl} + \text{I}_2 + \text{H}_2\text{O}_2$
- $5\text{ICl} + 3\text{H}_2\text{O} \rightarrow 5\text{HCl} + \text{HIO}_3 + 2\text{I}_2$ <sup>[4]</sup>

Reactivity with Metals and Organic Materials: It is corrosive to metals and tissues.<sup>[3][9]</sup> **Iodine monochloride** reacts vigorously with many organic materials and rubber.<sup>[3]</sup> It can cause inflammation and blistering upon skin contact.<sup>[12]</sup>

Use in Organic Synthesis: **Iodine monochloride** is a valuable reagent in organic synthesis, primarily used for iodination and halogenation reactions.<sup>[13][14]</sup> It can be used for the controlled iodination of alkenes, alkynes, and aromatic systems.<sup>[13]</sup>

- Addition to Alkenes: It adds across double bonds in alkenes to produce chloro-iodo alkanes.<sup>[4]</sup>
- Aromatic Iodination: It serves as a source of electrophilic iodine for the synthesis of aromatic iodides.<sup>[4]</sup>
- Cleavage of C-Si Bonds: **Iodine monochloride** is also capable of cleaving carbon-silicon bonds.<sup>[4]</sup>

## Experimental Protocols

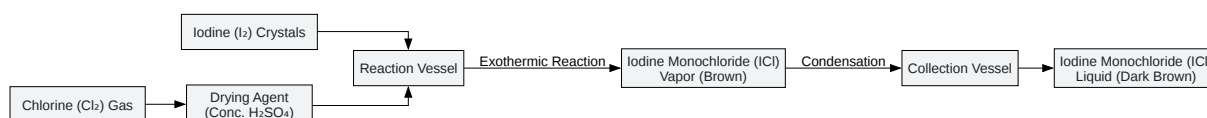
### Synthesis of Iodine Monochloride

A common laboratory method for the synthesis of **iodine monochloride** involves the direct combination of elemental iodine and chlorine gas.

Methodology:

- Place a known quantity of iodine crystals into a reaction flask.
- Pass dry chlorine gas through the flask containing the iodine. The chlorine gas is typically dried by bubbling it through concentrated sulfuric acid.
- The reaction is exothermic and produces a brown vapor of **iodine monochloride**, which is then collected as a dark brown liquid.

- To prevent the formation of iodine trichloride ( $\text{ICl}_3$ ), the molar ratio of iodine to chlorine should be maintained at 1:1. Excess chlorine will lead to the formation of the trichloride in a reversible reaction:  $\text{ICl} + \text{Cl}_2 \rightleftharpoons \text{ICl}_3$ .<sup>[4][14]</sup>



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Caption: Workflow for the synthesis of **iodine monochloride**.

## Determination of Iodine Value (Wijs Method)

**Iodine monochloride** is a key component of Wijs' solution, which is used to determine the iodine value of fats and oils. The iodine value is a measure of the degree of unsaturation in fatty acids.<sup>[15]</sup>

Methodology:

- A known weight of the fat or oil sample is dissolved in a non-polar solvent like carbon tetrachloride or chloroform.
- A measured excess of Wijs' solution (**iodine monochloride** in glacial acetic acid) is added to the sample solution.
- The mixture is kept in the dark for a specified period (e.g., 30 minutes) to allow the **iodine monochloride** to react with the double bonds in the unsaturated fatty acids.
- After the reaction is complete, an excess of potassium iodide ( $\text{KI}$ ) solution is added. The unreacted **iodine monochloride** reacts with  $\text{KI}$  to liberate iodine.
- The liberated iodine is then titrated with a standardized solution of sodium thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3$ ) using a starch indicator.

- A blank titration is performed under the same conditions without the fat or oil sample.
- The iodine value is calculated based on the difference between the blank and the sample titrations.



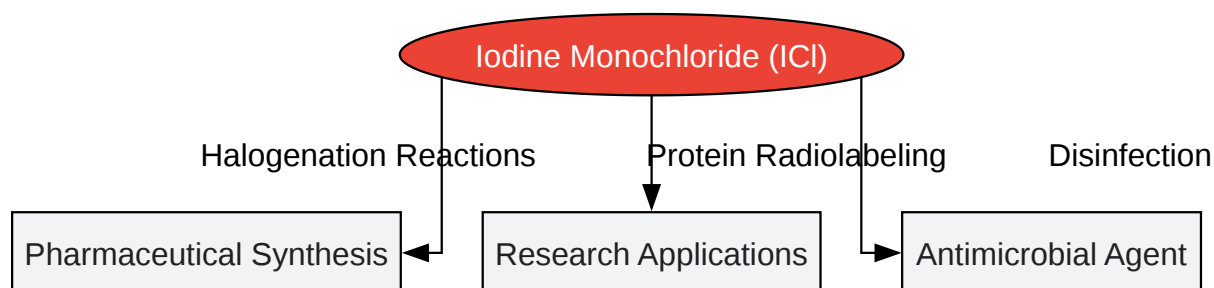
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Caption: Experimental workflow for the Wijs method.

## Applications in Drug Development and Research

**Iodine monochloride**'s reactivity makes it a valuable tool in various research and development applications, particularly in the pharmaceutical industry.

- **Synthesis of Pharmaceutical Intermediates:** It is used in halogenation reactions to synthesize various drug molecules and intermediates.[2][16] Its regioselectivity in these reactions allows for precise control over the incorporation of halogen atoms into complex molecules.[2]
- **Radiolabeling of Proteins:** **Iodine monochloride** is utilized to introduce radioactive isotopes of iodine (like <sup>125</sup>I) into proteins for use in radioimmunoassays and other biological studies. [15][17]
- **Antimicrobial Agent:** Due to its ability to penetrate bacterial cells, **iodine monochloride** has applications as an antimicrobial agent and disinfectant.[3][16]



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Caption: Key applications of **iodine monochloride**.

## Safety and Handling

**Iodine monochloride** is a corrosive and hazardous substance that requires careful handling.  
[1][3] It is a strong irritant to the skin, eyes, and respiratory system.[8][12] Personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn when handling this chemical.[1] It should be stored in a cool, dry, and well-ventilated area, away from water and incompatible materials such as metals and organic compounds.[18]

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